

Application Notes and Protocols for Studying GSK1702934A in Smooth Muscle

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Introduction

GSK1702934A is a potent and selective activator of Transient Receptor Potential Canonical (TRPC) 3 and TRPC6 channels. These non-selective cation channels are crucial in mediating calcium (Ca²⁺) and sodium (Na⁺) influx into smooth muscle cells, playing a significant role in the regulation of vascular tone, cell proliferation, and pathological hypertrophy.[1] **GSK1702934A** directly activates TRPC3 and TRPC6 channels, bypassing the need for phospholipase C (PLC) signaling, making it a valuable tool for elucidating the specific roles of these channels in smooth muscle physiology and pathophysiology. These application notes provide a comprehensive experimental workflow and detailed protocols for investigating the effects of **GSK1702934A** on smooth muscle function.

Data Presentation

Table 1: In Vitro Potency of GSK1702934A

Target	Assay Type	Potency (EC₅₀)	Reference(s)
Human TRPC3	Whole-cell patch- clamp	~80 nM	[1]
Human TRPC6	Whole-cell patch- clamp	~440 nM	[1]



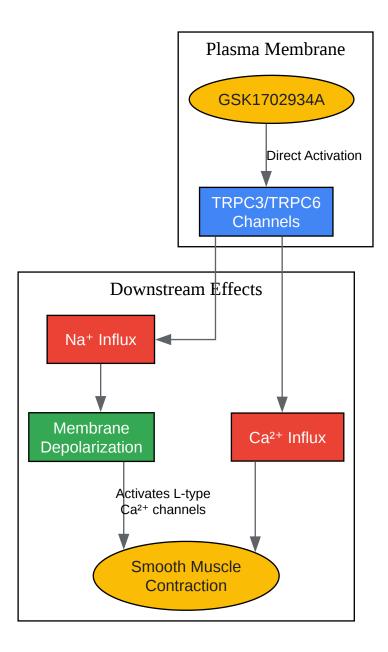
Table 2: Key Biological Effects of GSK1702934A

Biological System	Effect	Notes	Reference(s)
Recombinant HEK293 cells	Induces TRPC3/6 currents and calcium signals	Bypasses phospholipase-C signaling	
Isolated Rat Heart	Transiently increased perfusion pressure	Effect eliminated by a TRPC3/6 blocker	[1]
Conscious Sprague Dawley Rats	Transiently increased blood pressure (15-35 mmHg)	Dose-dependent effect	[1]
TRPC3- overexpressing mouse hearts	Enhanced contractility and evoked arrhythmias	Effects mimicked by angiotensin II	[2]

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the signaling pathway of TRPC3/6 activation by **GSK1702934A** in smooth muscle cells and a general experimental workflow for studying its effects.

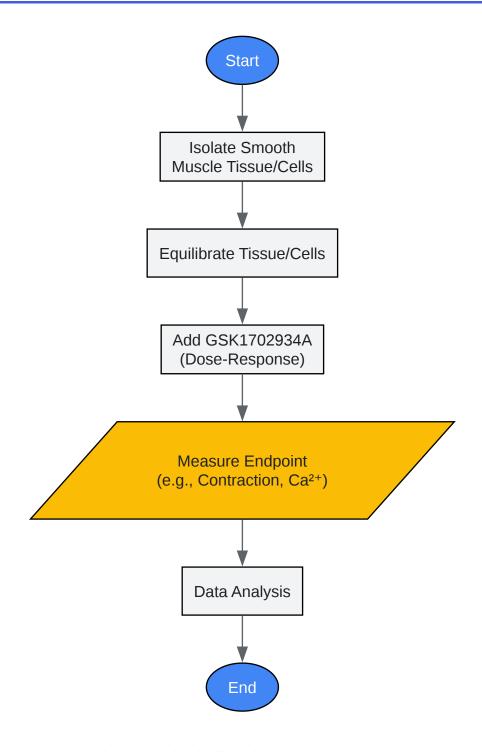




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Figure 1: GSK1702934A Signaling Pathway in Smooth Muscle.





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